

Essential Safety and Disposal Procedures for ONC212

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Compound of Interest

Compound Name: ONC212

Cat. No.: B609752

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Researchers and drug development professionals handling **ONC212**, a promising anti-cancer agent, must adhere to stringent safety and disposal protocols to ensure a safe laboratory environment and regulatory compliance. This guide provides detailed, step-by-step procedures for the proper management of **ONC212** and associated waste materials.

Immediate Safety and Handling Protocols

While one Safety Data Sheet (SDS) has classified **ONC212** as not hazardous under the Globally Harmonised System (GHS), it is prudent to handle it as a potent chemotherapeutic agent.^[1] All personnel must be thoroughly trained on its potential hazards and the required safety protocols. Engineering controls, such as a chemical fume hood or a biological safety cabinet, should be utilized when handling the solid compound or preparing solutions.

Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory and includes:

- **Gloves:** Chemically resistant gloves, with double-gloving recommended.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A dedicated lab coat.
- **Respiratory Protection:** A NIOSH-approved respirator may be necessary when handling large quantities of the powder or if there is a risk of aerosolization.

In the event of a spill, the area should be immediately secured. Spill cleanup should only be performed by trained personnel equipped with appropriate PPE.

Storage and Stability

Proper storage of **ONC212** is critical to maintain its efficacy and prevent degradation. The following table summarizes the recommended storage conditions.

Formulation	Storage Temperature	Storage Period
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	2 years
-20°C	1 year	

Data sourced from MedChemExpress.[\[2\]](#)[\[3\]](#)

Step-by-Step Disposal Procedures

The disposal of **ONC212** and contaminated materials must be managed as hazardous chemotherapeutic waste.[\[4\]](#)[\[5\]](#) Waste should be segregated at the point of generation into appropriate, clearly labeled containers.

1. Unused or Expired **ONC212** (Bulk Waste):

- **Classification:** Unused or expired **ONC212** is considered "bulk" chemotherapy waste and is regulated as hazardous waste.
- **Containment:** The original vial or a securely sealed, chemically compatible container clearly labeled "Hazardous Waste: **ONC212**." This should be placed in a special black RCRA (Resource Conservation and Recovery Act) container.
- **Disposal:** Arrange for pickup by your institution's Environmental Health and Safety (EH&S) department for disposal via incineration at a licensed hazardous waste facility. Do not dispose of down the drain or in regular trash.

2. Contaminated Labware (Trace Waste):

- Classification: Items with trace amounts of **ONC212**, such as empty vials, syringes, pipette tips, and gloves, are considered "trace" chemotherapy waste.
- Containment:
 - Sharps: Needles, syringes, and other sharp objects contaminated with **ONC212** should be placed directly into a yellow chemotherapy sharps container.
 - Non-Sharps: Contaminated gloves, absorbent pads, and other disposable items should be placed in a yellow chemotherapy waste bag or container.
- Disposal: These containers should be collected by your institution's EH&S department for proper disposal, which is typically incineration.

3. Liquid Waste:

- Classification: Solutions containing **ONC212** are considered hazardous chemical waste.
- Containment: Collect in a clearly labeled, leak-proof, and chemically compatible container. The container must be labeled "Hazardous Waste" along with the full chemical name and concentration.
- Disposal: Arrange for pickup by your institution's EH&S department. Do not pour down the drain.

Decontamination Procedures

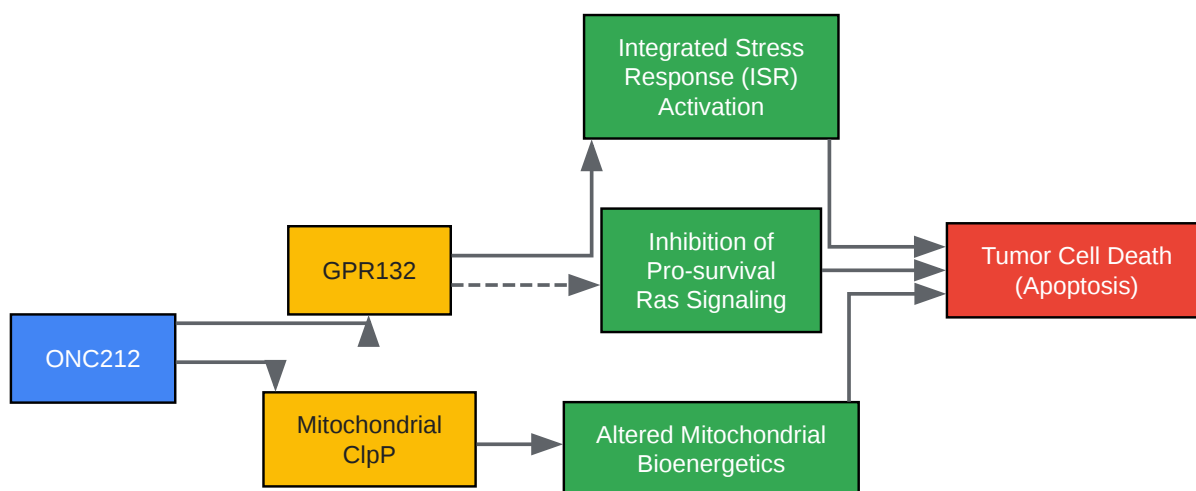
All surfaces and equipment potentially contaminated with **ONC212** should be decontaminated. A common procedure involves:

- Wiping the surface with a detergent solution.
- Rinsing thoroughly with water.
- Wiping with a suitable inactivating agent if approved by your institution's EH&S.

Dispose of all cleaning materials as trace chemotherapy waste.

Signaling Pathway of ONC212

ONC212 is a dual agonist of the mitochondrial protease ClpP and the G protein-coupled receptor GPR132. Its engagement with these targets leads to the activation of the integrated stress response, altered mitochondrial bioenergetics, and inhibition of pro-survival Ras signaling, ultimately resulting in tumor cell death.

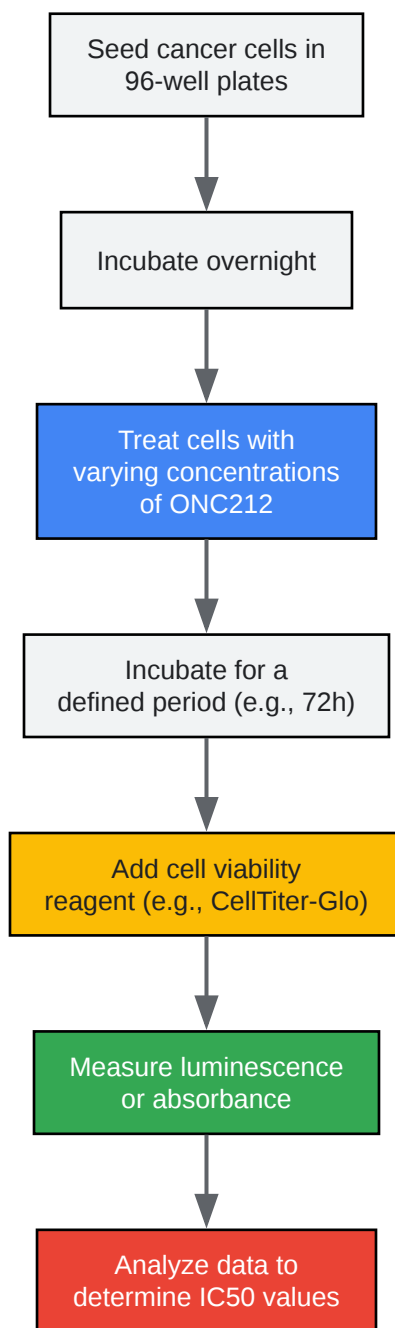


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Caption: **ONC212** dual agonism and downstream anti-cancer effects.

Experimental Workflow: Cell Viability Assay

A common method to assess the anti-cancer effects of **ONC212** is a cell viability assay. The following diagram outlines a typical workflow.



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Caption: A typical workflow for an **ONC212** cell viability assay.

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